

The Perbromate Anion: A Comprehensive Structural Analysis

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Compound of Interest

Compound Name: Perbromate

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[City, State] – [Date] – A detailed technical guide elucidating the Lewis structure of the **perbromate** anion (BrO_4^-) has been compiled for researchers, scientists, and professionals in drug development. This guide provides a thorough examination of the anion's electronic configuration, bonding, and molecular geometry, crucial for understanding its reactivity and potential applications.

The **perbromate** anion, with the chemical formula BrO_4^- , consists of a central bromine atom bonded to four oxygen atoms and carries a net charge of -1.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Understanding its Lewis structure is fundamental to predicting its chemical behavior, particularly its role as a strong oxidizing agent.

Determination of the Lewis Structure

The construction of the Lewis structure for the **perbromate** anion is a systematic process involving the calculation of valence electrons, identification of the central atom, and arrangement of electrons to satisfy the octet rule while minimizing formal charges.

Experimental Protocol: Step-by-Step Lewis Structure Determination

- **Total Valence Electron Calculation:** The total number of valence electrons is determined by summing the valence electrons of each atom and accounting for the anion's charge.

- Bromine (Group 17) contributes 7 valence electrons.
- Each of the four Oxygen atoms (Group 16) contributes 6 valence electrons ($4 \times 6 = 24$).
- The negative charge of -1 adds one additional electron.
- Total Valence Electrons = $7 + 24 + 1 = 32$ electrons.
- Identification of the Central Atom: Bromine, being the least electronegative element in the anion, serves as the central atom, with the four oxygen atoms positioned as surrounding atoms.
- Initial Bonding and Electron Distribution: Single bonds are initially drawn between the central bromine atom and each of the four oxygen atoms. This accounts for 8 of the 32 valence electrons. The remaining 24 electrons are distributed as lone pairs around the oxygen atoms to fulfill their octets.
- Formal Charge Calculation and Structure Optimization: The formal charge on each atom is calculated using the formula: $\text{Formal Charge} = (\text{Valence Electrons}) - (\text{Non-bonding Electrons}) - (\text{Bonding Electrons} / 2)$. In the initial structure with only single bonds, the formal charge on bromine is +3, and on each oxygen is -1. To minimize these formal charges and achieve a more stable structure, double bonds are formed between the bromine and three of the oxygen atoms. This results in a resonance-stabilized structure where the formal charge on the bromine atom is 0, the formal charge on the three double-bonded oxygen atoms is 0, and the formal charge on the single-bonded oxygen atom is -1. The overall charge of the anion remains -1.

Data Presentation: Summary of Bonding and Formal Charges

Atom	Number of Bonds	Lone Pairs	Formal Charge
Bromine	4	0	0
Oxygen (x3)	2	2	0
Oxygen (x1)	1	3	-1

- 2. Perbromate - Simple English Wikipedia, the free encyclopedia [simple.wikipedia.org]
- 3. Perbromate - Wikipedia [en.wikipedia.org]
- 4. wikiwand.com [wikiwand.com]
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